

developing reference materials for Uranium-233 analytical standards

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Compound of Interest

Compound Name: **Uranium-233**

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Application Notes & Protocols for Uranium-233 Analytical Standards

For Researchers, Scientists, and Drug Development Professionals

These reference materials provide comprehensive guidance on the development, characterization, and application of **Uranium-233** (^{233}U) analytical standards. The following protocols and data are essential for ensuring accuracy and traceability in mass spectrometry-based analyses.

Introduction to Uranium-233 Analytical Standards

Uranium-233 is a synthetic isotope of uranium that is valuable as an isotopic spike in isotope dilution mass spectrometry (IDMS) for the precise and traceable measurement of uranium content and isotopic composition in various samples.^{[1][2][3][4][5][6]} Its absence from natural and "virgin" uranium makes it an ideal tracer.^[6] Certified Reference Materials (CRMs) and Standard Reference Materials (SRMs) are crucial for calibrating instruments, validating analytical methods, and ensuring the quality and comparability of measurement results.^{[7][8]}

Certified Reference Materials: Quantitative Data

Several internationally recognized ^{233}U reference materials are available. These standards are primarily intended for use as a spike for uranium determinations by isotope dilution mass

spectroscopy.[9] The certified values for concentration and isotopic composition of two common reference materials are summarized below.

Table 1: Certified Values for **Uranium-233** Standard Reference Materials

Parameter	SRM 995 / CRM C111	Uncertainty
Uranium Concentration	2.1023 μ moles/gram	\pm 0.0011 μ moles/gram
Isotopic Composition (Atom %)		
^{233}U	99.9245	\pm 0.0006
^{234}U	0.0181	\pm 0.0002
^{235}U	0.0011	\pm 0.0002
^{238}U	0.0563	\pm 0.0004

Source: National Institute of Standards and Technology (NIST) SRM 995 Certificate of Analysis, U.S. Department of Energy CRM C111 Certificate of Analysis.[9][10]

Experimental Protocols

Protocol 1: Preparation of a Highly Enriched ^{233}U Spike Reference Material

This protocol outlines the key steps for preparing a new, highly enriched ^{233}U reference material for use in IDMS.[2][4][5][6]

Objective: To produce a ^{233}U spike with an isotopic enrichment of >99.98% and characterize its molarity and isotopic composition.

Materials:

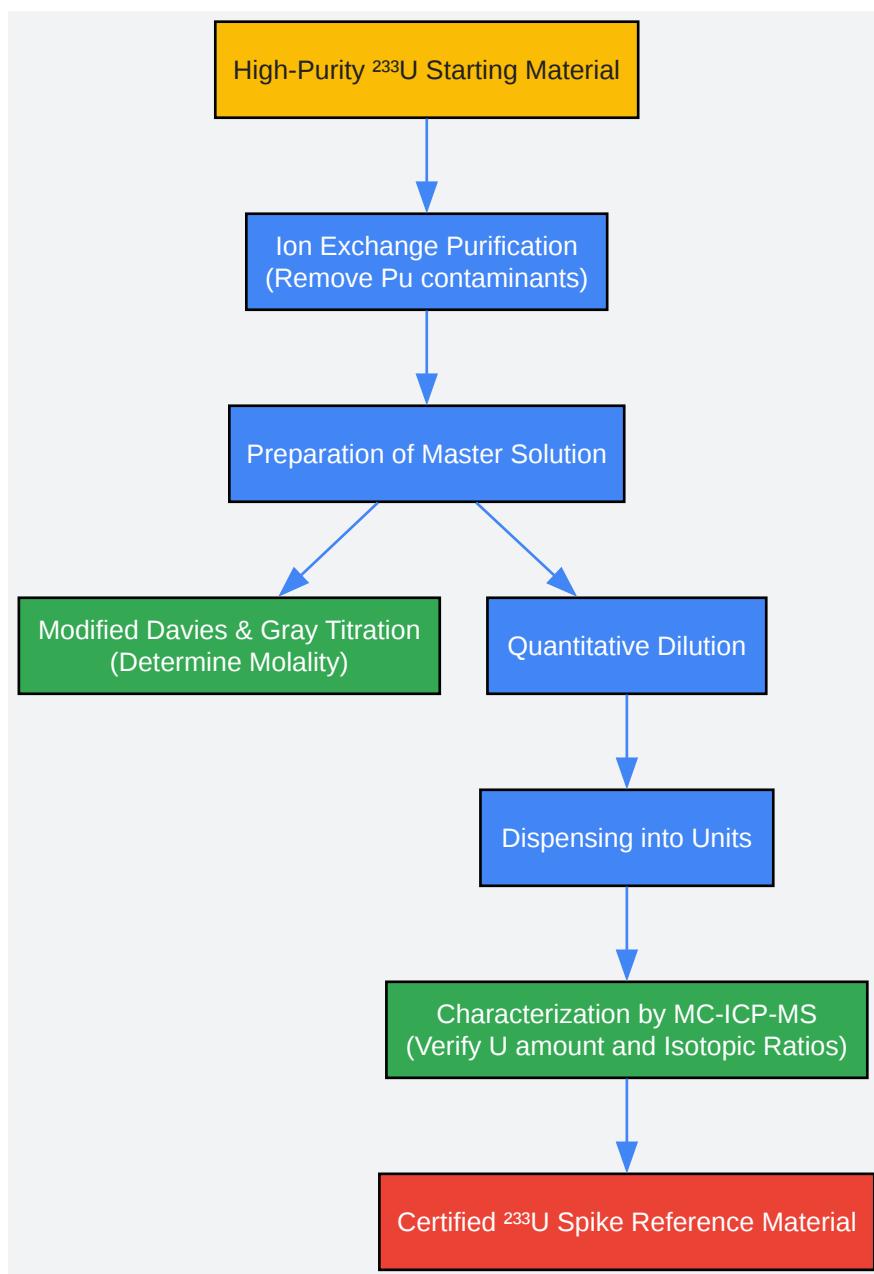
- High-purity ^{233}U starting material
- Reagents for ion exchange chromatography
- Acids for dissolution and dilution (e.g., 0.8 N HNO_3)

- Certified ^{238}U reverse spike for IDMS characterization.[1][3]

Methodology:

- Purification of Starting Material:
 - An ion exchange separation is performed on approximately 1 gram of high-purity ^{233}U to remove any trace contaminants, such as plutonium.[2][4][5][6]
- Preparation of Master Solution:
 - The purified ^{233}U is dissolved to create a master solution.
 - The molality of uranium in the master solution is determined using a modified Davies and Gray titration method.[2][4][5][6]
- Quantitative Dilution and Dispensing:
 - A portion of the master solution is quantitatively diluted to the desired concentration.
 - The diluted solution is dispensed into individual reference material units.
- Characterization of Final Reference Material:
 - Selected units are analyzed to verify the uranium amount and to characterize the uranium isotope amount ratios.
 - This characterization is performed using multi-collector inductively coupled plasma mass spectrometry (MC-ICP-MS).[2][4][5]

Workflow Diagram:

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Caption: Workflow for the preparation and characterization of a highly enriched ^{233}U spike.

Protocol 2: Characterization of ^{233}U Molarity and Isotopic Abundances by IDMS

This protocol details the use of a traceable Isotope Dilution Mass Spectrometry (IDMS) method to characterize the uranium molarity and isotopic abundances of a candidate ^{233}U reference material.[1][3]

Objective: To precisely determine the uranium molarity and isotopic composition of a prepared ^{233}U spike solution.

Materials:

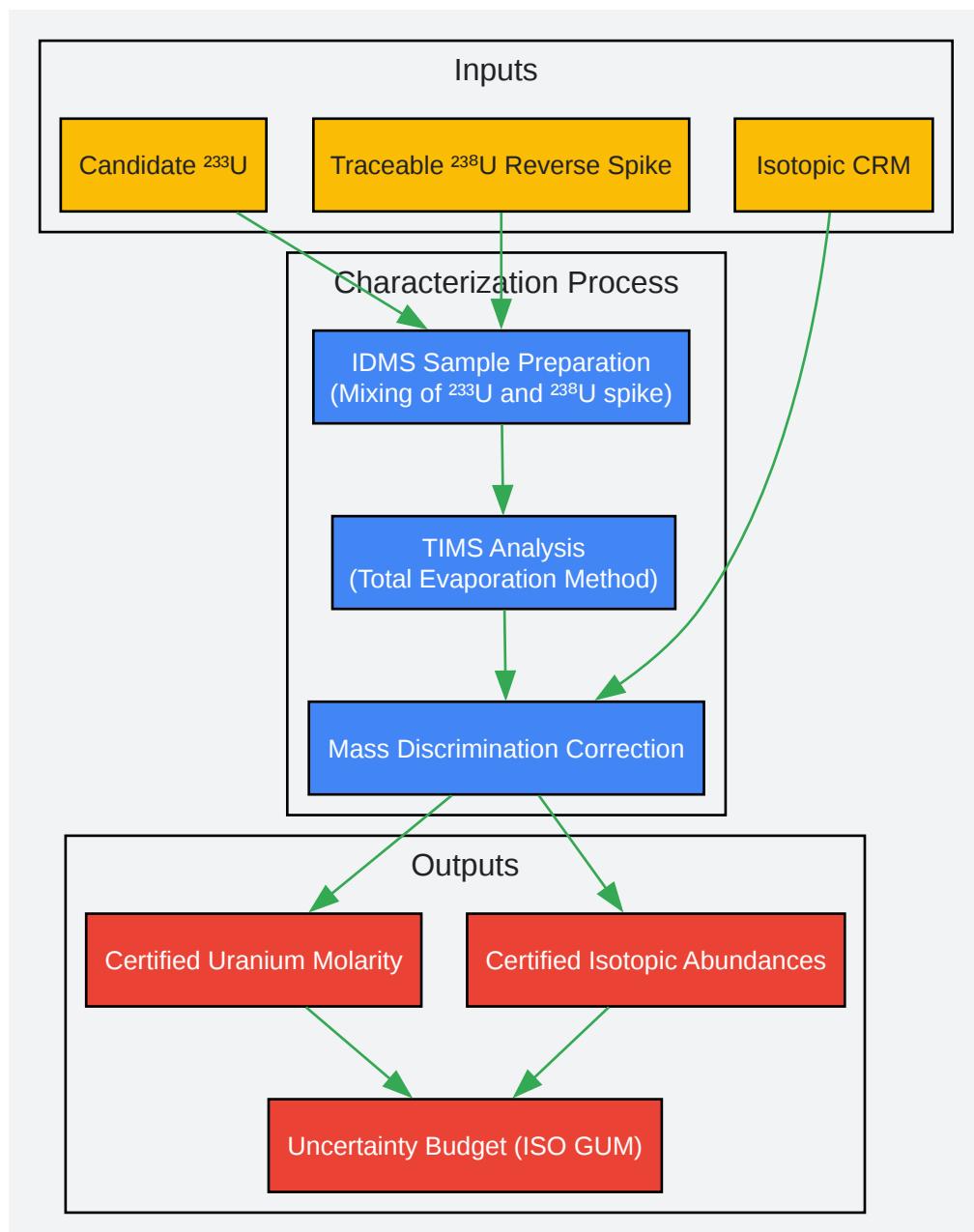
- Candidate ^{233}U reference material solution
- Homemade, well-characterized ^{238}U reverse spike (traceable)[1][3]
- Uranium isotopic certified reference material for mass discrimination correction
- Thermal Ionization Mass Spectrometer (TIMS)

Methodology:

- Sample Preparation:
 - Accurately weigh aliquots of the candidate ^{233}U reference material.
 - Add a known amount of the traceable ^{238}U reverse spike to each aliquot.
- Mass Spectrometric Analysis:
 - Measure the uranium isotope ratios using a Thermal Ionization Mass Spectrometer (TIMS) with the total evaporation method.[1][3]
 - Correct the measured isotope ratios for mass discrimination using a uranium isotopic certified reference material.
- Calculation of Uranium Molarity:
 - Calculate the uranium molarity in the candidate ^{233}U reference material using the principles of isotope dilution.
- Determination of Isotopic Abundances:
 - Measure the isotopic composition of the purified ^{233}U material.

- For SRM 995, the ^{233}U with respect to ^{238}U was measured using a Faraday Cage type collector, while ^{234}U and ^{235}U were measured with respect to ^{238}U using an ion counting detection system.[9]
- Uncertainty Evaluation:
 - Perform a complete uncertainty budget analysis according to ISO GUM guidelines.[1][3]

Logical Relationship Diagram:



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Caption: Logical flow for the characterization of a ^{233}U spike using IDMS.

Analytical Methods for Uranium-233

A variety of analytical techniques are employed in the characterization and use of ^{233}U standards. The choice of method depends on the specific requirements of the analysis, such as the required precision and the concentration of uranium in the sample.

Table 2: Comparison of Analytical Methods for **Uranium-233**

Analytical Method	Principle	Application	Advantages	Limitations
Isotope Dilution Mass Spectrometry (IDMS)	Addition of a known amount of an enriched isotope (spike) to a sample to determine the concentration of the element of interest.	Primary method for certifying the concentration of uranium in reference materials. [1] [3] [9]	High precision and accuracy; traceable to the mole. [6]	Requires a certified isotopic spike.
Thermal Ionization Mass Spectrometry (TIMS)	Ionization of the sample from a heated filament, followed by mass separation and detection.	High-precision isotope ratio measurements for the certification of isotopic composition. [1] [3]	Excellent precision for isotope ratios.	More complex sample preparation than MC-ICP-MS.
Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)	Ionization of the sample in an argon plasma, followed by simultaneous detection of multiple ion beams.	Characterization of uranium isotope amount ratios in reference materials. [2] [4] [5]	High sample throughput; capable of high precision.	Potential for plasma-based interferences.
Alpha Spectroscopy	Measurement of the energy of alpha particles emitted during radioactive decay.	Detection and quantification of alpha-emitting uranium isotopes.	Can differentiate between major alpha-emitting isotopes.	Difficult to differentiate between the alpha radiation from ^{233}U and ^{234}U , especially when ^{233}U is in

low abundance.

[11]

		Indirect	
	Measurement of the energy of gamma rays emitted during radioactive decay.	determination of ^{233}U through the measurement of its decay product, Protactinium-233 (^{233}Pa).	Non-destructive.
Gamma Spectrometry			Indirect measurement may introduce additional uncertainties.

Disclaimer: These application notes and protocols are intended for informational purposes for an audience of researchers, scientists, and drug development professionals. All laboratory work involving radioactive materials such as **Uranium-233** must be conducted in a licensed facility with appropriate safety precautions and in accordance with all applicable regulations.

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